

Biological Activity of Thieno[2,3-d]pyrimidine Core Structures

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Compound of Interest

Compound Name: 4-Chloro-5-fluorothieno[2,3-d]pyrimidine

CAS No.: 885229-28-7

Cat. No.: B3293192

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Medicinal Chemists, and Drug Discovery Scientists

Executive Summary: The Bioisosteric Advantage

The thieno[2,3-d]pyrimidine scaffold represents a cornerstone in modern medicinal chemistry, primarily due to its structural bioisosterism with quinazolines and purines (adenine/guanine).^[1]^[2]^[3] This core structure allows for the precise mimicry of ATP, making it an exceptional template for designing ATP-competitive kinase inhibitors.

Unlike the rigid quinazoline core found in first-generation EGFR inhibitors (e.g., Gefitinib), the thieno[2,3-d]pyrimidine scaffold offers a tunable thiophene ring. This flexibility allows medicinal chemists to exploit unique hydrophobic pockets within the kinase domain (e.g., the specificity pocket in PI3K or the gatekeeper region in EGFR), resulting in enhanced selectivity and reduced off-target toxicity.

This guide provides a rigorous analysis of the synthetic accessibility, Structure-Activity Relationships (SAR), and validated therapeutic mechanisms of this privileged scaffold.

Chemical Architecture & Synthetic Pathways[4][5][6]

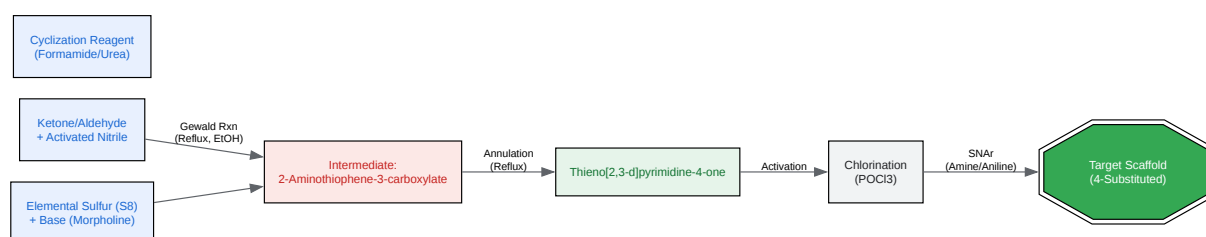
The synthesis of the thieno[2,3-d]pyrimidine core is robust, typically relying on the Gewald Reaction to construct the thiophene precursor, followed by pyrimidine annulation. This modularity allows for the rapid generation of diverse libraries.

Validated Synthetic Workflow

The most authoritative route involves a convergent synthesis:

- **Gewald Reaction:** One-pot condensation of a ketone/aldehyde, activated nitrile, and elemental sulfur to yield a 2-aminothiophene-3-carboxylate.
- **Cyclization:** Condensation with a C1 synthon (formamide, urea, or formamidine acetate) to close the pyrimidine ring.
- **Functionalization:** Chlorination (POCl₃) at C4 followed by nucleophilic aromatic substitution (S_NAr).

Visualization: Synthetic Logic Flow



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Caption: Step-wise synthetic pathway from raw materials to functionalized core via the Gewald reaction.

Medicinal Chemistry: Structure-Activity Relationships (SAR)

The biological potency of thieno[2,3-d]pyrimidines is strictly governed by substitution patterns at three critical vectors.

The C4 Vector (The "Warhead" Position)

- Function: This position interacts directly with the hinge region of the kinase ATP-binding pocket.
- SAR Insight:
 - Anilino Groups: Essential for EGFR inhibition. Electron-withdrawing halogens (3-Cl, 4-Br) on the aniline ring often enhance potency by engaging in halogen bonding or filling hydrophobic pockets.
 - Morpholine/Piperazine: Essential for PI3K inhibition. These groups improve solubility and form hydrogen bonds with the affinity pocket residues (e.g., Val851 in PI3K α).

The C2 Vector (The Selectivity Handle)

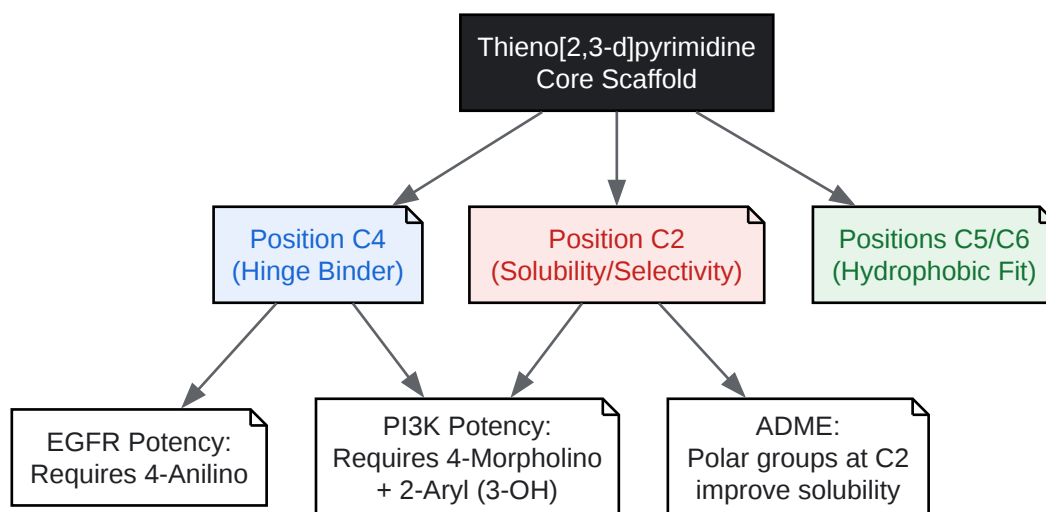
- Function: Modulates physicochemical properties and isoform selectivity.
- SAR Insight:
 - Aryl Groups: A 2-phenyl substitution often increases potency against PI3K isoforms.^[4] Specifically, a 3-OH group on the 2-phenyl ring has been identified as a critical hydrogen bond donor, significantly boosting inhibitory activity (IC₅₀ values < 100 nM).

The C5/C6 Vectors (The Thiophene Backbone)

- Function: Controls the orientation of the molecule within the active site and affects lipophilicity.

- SAR Insight: Bulky alkyl or aryl groups at C6 can induce steric clashes in smaller kinases but are tolerated in larger pockets like VEGFR-2, enhancing selectivity profiles.

Visualization: SAR Logic Map



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Caption: Strategic substitution points on the scaffold and their direct impact on biological targets.

Therapeutic Applications & Mechanisms[3][8][9]

Oncology: Dual EGFR/PI3K Inhibition

The scaffold acts as a dual-threat agent. In EGFR-driven cancers (e.g., NSCLC), derivatives bind to the ATP pocket of the tyrosine kinase domain, preventing autophosphorylation and downstream signaling (Ras/Raf/MEK). Crucially, thieno[2,3-d]pyrimidines have shown efficacy against the T790M resistance mutation, where bulky methionine gates the pocket against first-generation inhibitors.

Antimicrobial: The TrmD Target

Recent studies highlight the scaffold's ability to inhibit TrmD (tRNA (Guanine37-N1)-methyltransferase), an essential bacterial enzyme.[5] Unlike eukaryotic kinases, TrmD is unique to bacteria, offering a pathway with high selectivity and low host toxicity.

- Prodrug Mechanism: Specific derivatives (e.g., TP053) act as prodrugs activated by the bacterial nitroreductase Mrx2 (found in *M. tuberculosis*), releasing reactive metabolites that kill the pathogen.^[6]

Experimental Protocols

Protocol 1: Synthesis of 2-Amino-3-ethoxycarbonyl-4,5-dimethylthiophene (Gewald Precursor)

This protocol establishes the core thiophene ring.

- Reagents: Methyl ethyl ketone (0.1 mol), Ethyl cyanoacetate (0.1 mol), Elemental Sulfur (0.1 mol), Morpholine (0.1 mol), Ethanol (50 mL).
- Procedure:
 - Mix ketone, ethyl cyanoacetate, and sulfur in ethanol.
 - Add morpholine dropwise over 15 minutes (Exothermic reaction—maintain temp < 50°C).
 - Reflux the mixture for 3–5 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
 - Cool to room temperature; pour into ice-cold water.
 - Filter the precipitate, wash with cold ethanol, and recrystallize from ethanol.
- Validation: ¹H NMR should show a characteristic broad singlet for NH₂ at δ ~7.0–7.5 ppm.

Protocol 2: In Vitro Kinase Inhibition Assay (EGFR)

This protocol validates the biological activity of the synthesized core.

- System: HTRF (Homogeneous Time-Resolved Fluorescence) Kinase Assay.^[4]
- Reagents: Recombinant EGFR enzyme, ATP (at K_m concentration), Biotinylated Poly-Glu-Tyr substrate, Test Compound (dissolved in DMSO).
- Workflow:

- Incubation: Mix EGFR enzyme + Test Compound in reaction buffer (HEPES, MgCl₂, DTT). Incubate for 15 min at RT.
- Reaction Start: Add ATP and Biotin-substrate. Incubate for 60 min at RT.
- Detection: Add Eu-labeled anti-phosphotyrosine antibody and XL665-labeled streptavidin.
- Readout: Measure fluorescence ratio (665 nm / 620 nm) using a microplate reader.
- Data Analysis: Calculate % Inhibition =
.
. Determine IC₅₀ using non-linear regression.

Data Summary: Comparative Potency

Compound Class	Target	Key Substitution (R4)	Key Substitution (R2)	IC ₅₀ (Typical)	Reference
EGFR Inhibitor	EGFR (WT)	3-Cl, 4-F-aniline	H / Methyl	10–50 nM	[1, 7]
EGFR Mutant	EGFR (T790M)	3-ethynylaniline	H	100–500 nM	[1, 9]
PI3K Inhibitor	PI3K α/β	Morpholine	3-OH-Phenyl	< 100 nM	[1, 3]
Antimicrobial	S. aureus (MRSA)	Benzimidazole	Methyl	2–16 mg/L	[6, 14]

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